

masoprocol stability and storage conditions

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Compound Focus: Masoprocol

CAS No.: 27686-84-6

Cat. No.: S597253

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Chemical and Pharmacological Profile

Masoprocol, also known as meso-nordihydroguaiaretic acid (NDGA), is a natural lignan with a range of biological activities. Its molecular structure features catechol groups that are critical to its function but also susceptible to degradation [1].

Table 1: Basic Properties of Masoprocol

Property	Specification
CAS Number	27686-84-6 [2] [3] [4]
Chemical Formula	C ₁₈ H ₂₂ O ₄ [2] [3] [4]
Molecular Weight	302.36 g/mol [2] [3]
Description	Solid, Off-white to light yellow [4]
Melting Point	185.5 °C [3]
Mode of Action	Potent lipoxygenase inhibitor; shows antiproliferative activity against keratinocytes [3].

Property	Specification
Primary Research Applications	Investigational drug for type II diabetes, actinic keratoses, and cancer research [3] [4].
Water Solubility	Low; 0.0136 mg/mL (predicted) [3]. For <i>in vitro</i> work, soluble in DMSO (\geq 100 mg/mL) [4].

Stability and Storage Conditions

Proper storage is critical for maintaining the integrity of **Masoprocol**, as it is sensitive to temperature, light, and oxidation [2] [4].

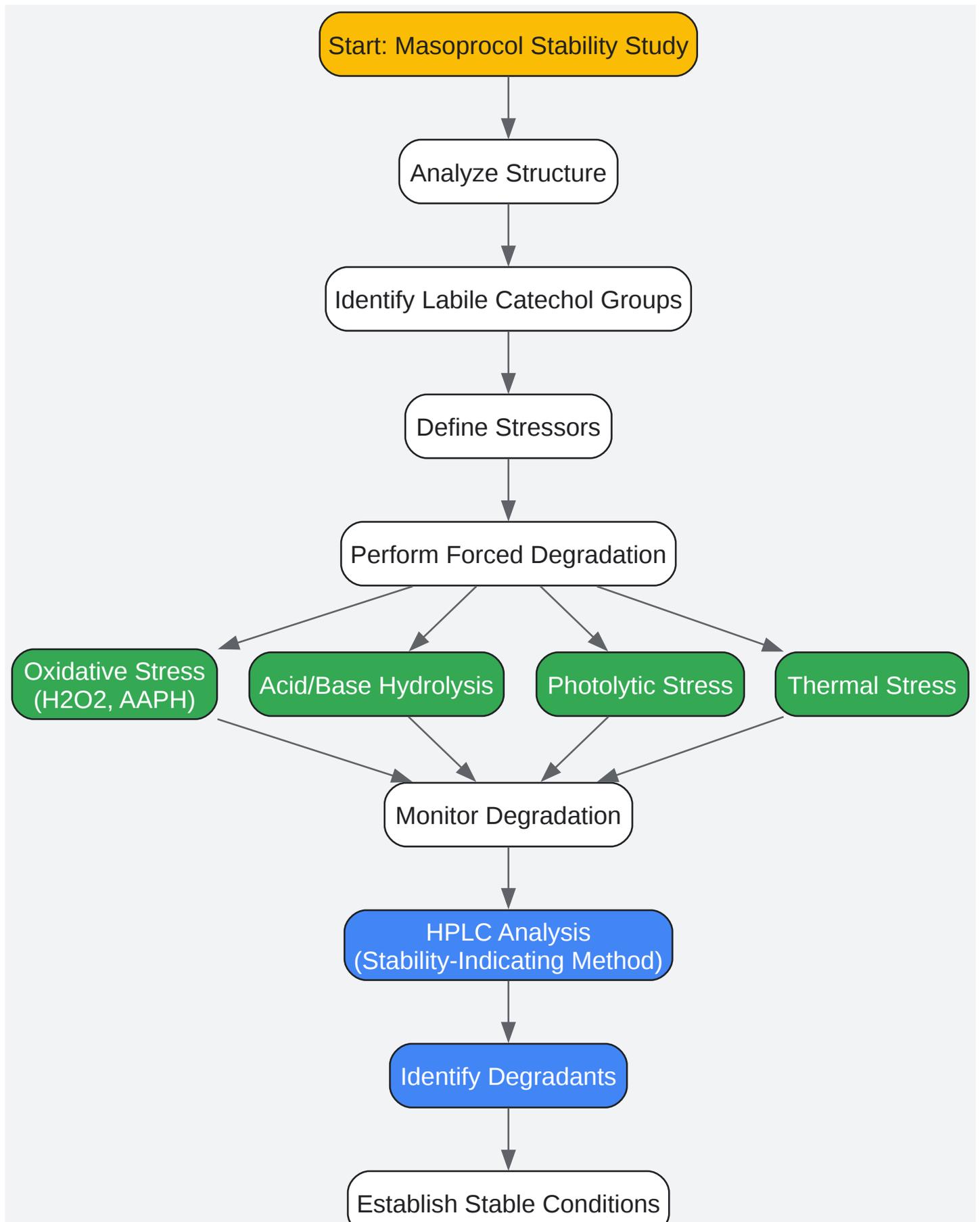
Table 2: Stability Profile and Storage Conditions

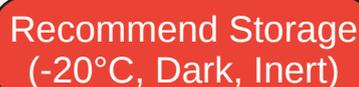
Parameter	Condition or Requirement
Recommended Storage (Powder)	-20°C, protected from light [2] [4].
Recommended Storage (Solution)	-80°C, protected from light [2] [4].
Chemical Stability	Stable under recommended storage conditions [2].
Incompatible Materials	Strong acids, strong bases, strong oxidizing agents, and strong reducing agents [2].
Hazardous Decomposition Products	Under fire conditions, may decompose and emit toxic fumes [2].
Handling Precautions	Avoid inhalation and contact with skin and eyes. Use only in areas with adequate ventilation. Avoid dust and aerosol formation [2].

Key Degradation Pathways and Mechanisms

The stability of **Masoprocol** is primarily challenged by its chemical structure. The catechol (o-dihydroxybenzene) groups are highly susceptible to oxidation. This process can be accelerated by exposure to light, elevated temperatures, and oxygen, leading to the formation of quinones and other oxidative degradation products that diminish its biological activity [1].

The following diagram illustrates the experimental strategy for identifying and characterizing these degradation pathways.





Recommend Storage
(-20°C, Dark, Inert)

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Experimental Protocols

Protocol: Stability-Indicating HPLC Method Development

This protocol outlines the development of an HPLC method suitable for quantifying **Masoprocol** and its degradation products, which is essential for stability studies [5] [6].

Objective: To develop and validate a reversed-phase HPLC (RP-HPLC) method that can separate **Masoprocol** from its degradation products and process-related impurities.

Materials and Equipment:

- **HPLC System:** With quaternary pump, autosampler, column thermostat, and PDA or UV-Vis detector.
- **Analytical Column:** Waters SymmetryShield RP18 column (150 mm x 4.6 mm, 5 µm) or equivalent C18 column [5].
- **Mobile Phase A:** Water or 0.1% aqueous formic acid [6].
- **Mobile Phase B:** Acetonitrile [5] [6].
- **Standard Solution:** Accurately weigh **Masoprocol** reference standard and dissolve in a suitable diluent (e.g., 50% acetonitrile in water) to a concentration of approximately 1 mg/mL [6].
- **Sample Solution:** Prepare the test sample similarly.

Method Development Procedure:

- **Scouting Run:** Perform an initial broad gradient. For example: 5% to 100% Mobile Phase B over 20 minutes at a flow rate of 1.0-1.5 mL/min. Set the column temperature to 30°C and detection wavelength to 240-280 nm [5] [6].
- **Data Analysis:** Examine the chromatogram for peak shape, retention time, and the presence of impurities. Use a Photodiode Array (PDA) detector to check peak purity and ensure there are no co-eluting impurities.

- **Optimization:** Fine-tune the method by adjusting the gradient profile, mobile phase pH, and column temperature to achieve baseline separation of **Masoprocol** from all known impurities and degradants [6].
- **Validation:** Once optimized, validate the method as per ICH guidelines for parameters such as specificity, accuracy, precision, linearity, and robustness [5].

Protocol: Forced Degradation (Stress Testing)

Forced degradation studies help identify likely degradation products and validate the stability-indicating power of the analytical method [7] [6].

Objective: To subject **Masoprocol** to various stress conditions and generate degradation products for method validation and stability pathway elucidation.

General Procedure:

- **Acid Hydrolysis:** Treat **Masoprocol** solution with 0.1 M HCl at room temperature or elevated temperature (e.g., 60°C) for several hours or days.
- **Base Hydrolysis:** Treat **Masoprocol** solution with 0.1 M NaOH at room temperature or elevated temperature for a set duration.
- **Oxidative Degradation:**
 - *Forced in Solution:* Expose **Masoprocol** to 0.1-0.3% v/v hydrogen peroxide (H₂O₂) at ambient temperature for 1-2 days [7].
 - *Free Radical Initiation:* Use 5 mM AAPH (a free radical initiator) at 40°C for up to 2 days [7].
- **Photolytic Degradation:** Expose solid **Masoprocol** to UV and visible light as per ICH Q1B options to determine photosensitivity.
- **Thermal Degradation:** Expose the solid drug substance to dry heat (e.g., 60°C or higher) for a defined period.
- **Analysis:** After each stress treatment, quench the reaction, and analyze the samples using the developed stability-indicating HPLC method.

Protocol: Accelerated Stability Assessment Program (ASAP)

ASAP uses high-stress conditions to rapidly predict the shelf-life of a drug substance or product, saving time and resources during development [7].

Objective: To predict the long-term, real-time stability of **Masoprocol** under recommended storage conditions using short-term, high-stress data.

Procedure:

- **Sample Preparation:** Place powdered **Masoprocol** or its formulation in open glass vials to ensure exposure to humidity [7].
- **Stress Conditions:** Expose samples to a matrix of temperature and humidity conditions. Example conditions include [7]:
 - 50°C / 50% RH
 - 50°C / 75% RH
 - 60°C / 10% RH
 - 60°C / 80% RH
 - 70°C / 40% RH
- **Sampling:** Pull samples from these chambers at set intervals (e.g., 1, 2, and 5 weeks) [7].
- **Analysis:** Analyze all samples using the validated stability-indicating HPLC method to quantify the remaining **Masoprocol** and the formation of the primary degradation product.
- **Data Modeling:** Use specialized software (e.g., ASAPprime) to fit the degradation data to a kinetic model (using the moisture-modified Arrhenius equation). The model is then used to extrapolate the degradation rate to intended storage conditions and propose a shelf life [7].

The workflow for this predictive stability study is outlined below.



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Formulation and In-Vivo Dosing Considerations

For preclinical *in vivo* studies, **Masoprocol** requires formulation to ensure consistent dosing and bioavailability.

Table 3: Example Preclinical Dosing Formulations [4]

Application	Vehicle Composition	Dosage Information
Oral Gavage (Mouse)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	150 mg/kg, twice daily [4].
Oral Gavage (Rat)	10% DMSO, 90% Corn Oil	40-80 mg/kg, twice daily [4].
In Vitro Studies	100% DMSO (stock solution)	Typically diluted to working concentrations (e.g., 30 μ M) in cell culture medium [4].

Regulatory and Safety Considerations

- **Stability Data for Submissions:** Stability testing should follow ICH guidelines (Q1A(R2)). A minimum of three primary batches should be used for long-term stability testing to establish a retest period for the drug substance [8].
- **Safety and Handling: Masoprocol** is harmful if swallowed (H302) and very toxic to aquatic life (H410) [2]. Researchers must wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and impervious clothing. Avoid generating dusts and aerosols [2].

I hope these detailed application notes and protocols provide a solid foundation for your work with **Masoprocol**. Should you require further specifics on a particular aspect, such as method validation, please feel free to ask.

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